

commercial suppliers of high-purity 3-Chloro-5-nitrobenzoic acid

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Compound of Interest

Compound Name: 3-Chloro-5-nitrobenzoic acid

Cat. No.: B1585322

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An In-depth Technical Guide to High-Purity **3-Chloro-5-nitrobenzoic Acid** for Researchers and Drug Development Professionals

Introduction

3-Chloro-5-nitrobenzoic acid is a versatile chemical intermediate of significant interest in the pharmaceutical, agrochemical, and material science sectors.[1] Its unique molecular structure, featuring both a chloro and a nitro functional group on the benzoic acid backbone, makes it a valuable precursor for the synthesis of complex organic molecules.[1] Researchers and drug development professionals utilize this compound as a key building block for creating novel therapeutic agents, including anti-inflammatory, analgesic, antiparasitic, and anticancer drugs. [1][2] This guide provides a comprehensive overview of commercial suppliers, physicochemical properties, synthesis protocols, and key applications of high-purity **3-Chloro-5-nitrobenzoic acid**.

Commercial Suppliers of High-Purity 3-Chloro-5-nitrobenzoic Acid

A variety of chemical suppliers offer **3-Chloro-5-nitrobenzoic acid** in various grades and quantities suitable for research and development purposes. The following table summarizes key information from prominent commercial vendors.

Supplier	CAS Number	Purity	Molecular Formula	Molecular Weight (g/mol)	Notes
Chem-Impex[1]	34662-36-7	≥ 98% (HPLC)	C ₇ H ₄ ClNO ₄	201.56	Marketed as a key intermediate for pharmaceuticals and agrochemicals.
Biosynth	34662-36-7	Not specified	C ₇ H ₄ ClNO ₄	201.56	Offered for pharmaceutical testing; noted as a potent antiparasitic.
Simson Pharma Ltd. [3]	34662-36-7	High Quality	C ₇ H ₄ ClNO ₄	201.56	Accompanied by a Certificate of Analysis.
Sigma-Aldrich	34662-36-7	Not specified	C ₇ H ₄ ClNO ₄	201.56	Sold under the AldrichCPR brand.
Key Organics[4]	34662-36-7	Not specified	C ₇ H ₄ ClNO ₄	201.56	Available in various quantities, from milligrams to grams.
Benchchem[2]	34662-36-7	Not specified	C ₇ H ₄ ClNO ₄	201.56	Highlighted for its applications

in cancer therapy and enzyme inhibition.

AOBChem[5]	34662-36-7	Not specified	C ₇ H ₄ ClNO ₄	201.56	Available through their online store.
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BLD Pharm[6]	34662-36-7	Not specified	C ₇ H ₄ ClNO ₄	201.56	Provides analytical data such as NMR, HPLC, and LC-MS.
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Physicochemical and Spectral Data

The fundamental properties of **3-Chloro-5-nitrobenzoic acid** are critical for its application in synthesis and experimental setups.

Property	Value	Source
CAS Number	34662-36-7	[2][3]
Molecular Formula	C ₇ H ₄ ClNO ₄	[1][4]
Molecular Weight	201.56 g/mol	[2]
IUPAC Name	3-chloro-5-nitrobenzoic acid	[7]
Boiling Point	351.1 °C	
InChIKey	YLQAJBKACBLUCM-UHFFFAOYSA-N	[2][7]
SMILES	C1=C(C=C(C=C1--INVALID-LINK--[O-])Cl)C(=O)O	[7]

Mass spectrometry analysis typically shows a molecular ion peak at a mass-to-charge ratio of 201.[2] Common fragmentation patterns include the loss of the carboxyl group (m/z 157) and

the nitro group (m/z 156).[2]

Experimental Protocols: Synthesis and Purification

High-purity **3-Chloro-5-nitrobenzoic acid** is commonly synthesized via the nitration of a chlorobenzoic acid precursor. The following protocol is a synthesized method based on established procedures for achieving high purity, which is crucial for pharmaceutical applications.[2][8]

Objective: To synthesize high-purity **3-Chloro-5-nitrobenzoic acid**.

Materials:

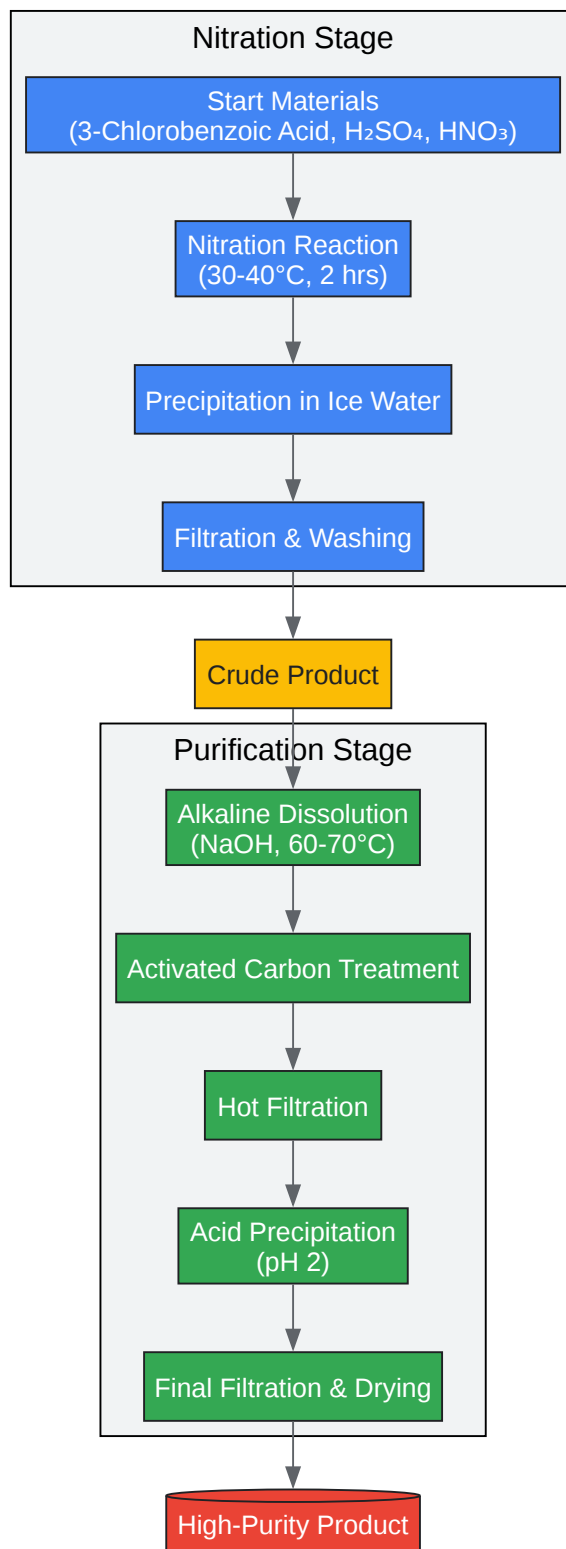
- 3-Chlorobenzoic acid
- Concentrated sulfuric acid (96%)
- Concentrated nitric acid (e.g., 70%)
- Sodium hydroxide (liquid alkali)
- Activated carbon
- Ice

Methodology:

- Nitration:
 - In a suitable reactor, cool concentrated sulfuric acid.
 - Slowly add 3-chlorobenzoic acid to the sulfuric acid while stirring and maintaining a low temperature.[9]
 - Under controlled cooling (ice bath), slowly add concentrated nitric acid to the mixture. The temperature should be carefully maintained between 30°C and 40°C to ensure selective nitration at the 5-position.[2]

- After the addition of nitric acid is complete, allow the mixture to react for approximately 2 hours.[\[2\]](#)
- Monitor the reaction's completion using thin-layer chromatography (TLC).
- Once complete, slowly pour the reaction mixture into ice-cold water to precipitate the crude product.[\[9\]](#)
- Collect the solid precipitate by filtration and wash thoroughly with cold water.
- Purification via Alkaline Dissolution and Acid Precipitation:
 - Transfer the crude product to a new vessel and add water (approximately 3.5 times the weight of the crude product).[\[8\]](#)
 - Heat the mixture to 60-70°C while stirring.[\[2\]](#)[\[8\]](#)
 - Gradually add a sodium hydroxide solution until the pH of the mixture reaches approximately 7.5. This converts the acid to its more soluble sodium salt.[\[2\]](#)[\[8\]](#)
 - Add activated carbon to the solution to decolorize it and adsorb impurities.[\[2\]](#)[\[8\]](#)
 - Filter the hot solution to remove the activated carbon and any insoluble matter.
 - Cool the filtrate and slowly acidify it by adding nitric or sulfuric acid until the pH reaches 2.[\[8\]](#)
 - The purified **3-Chloro-5-nitrobenzoic acid** will precipitate out of the solution.
 - Collect the purified product by filtration, wash with cold water, and dry thoroughly.

Synthesis and Purification Workflow



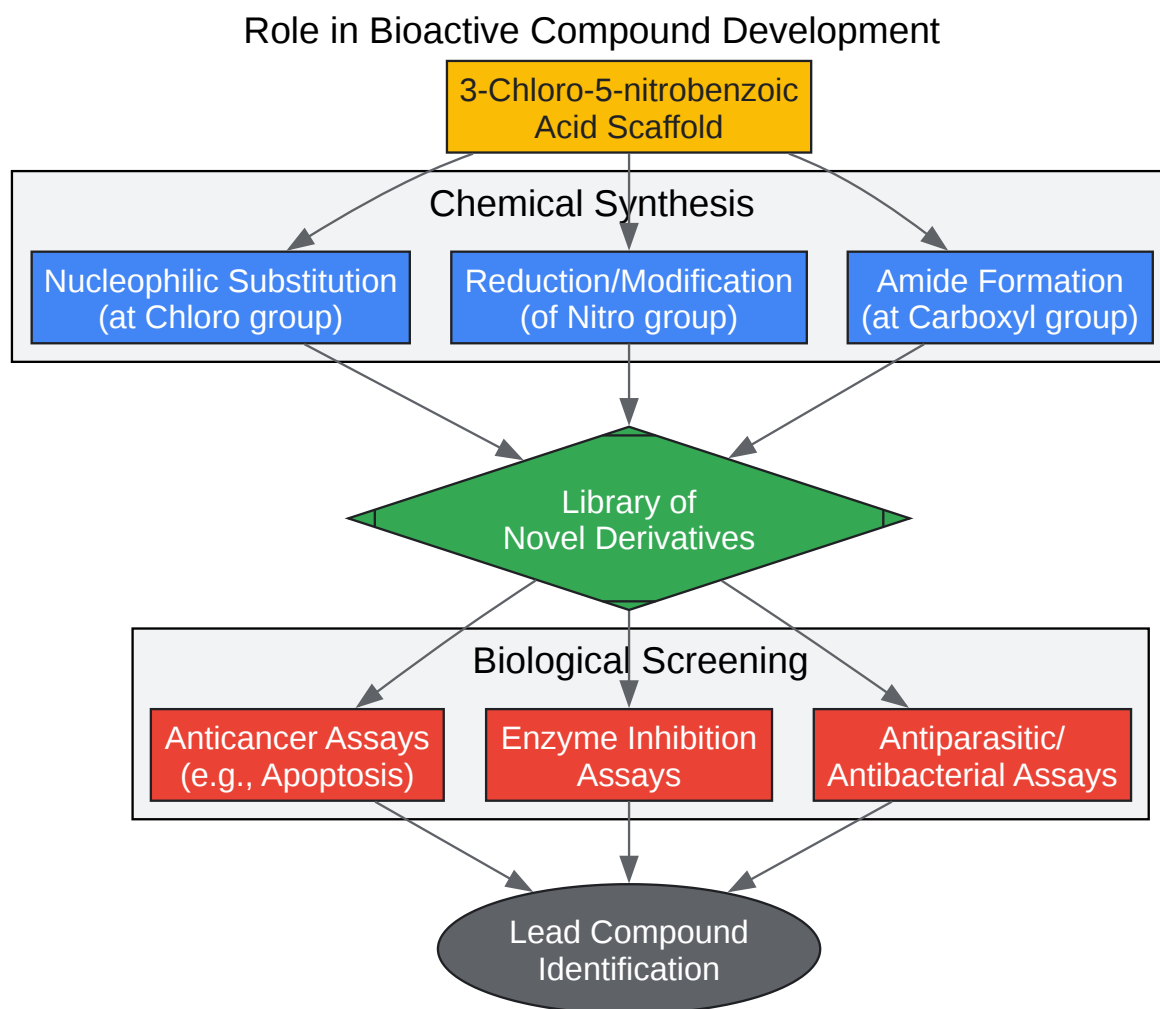
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Caption: Synthesis and purification workflow for **3-Chloro-5-nitrobenzoic acid**.

Applications in Drug Discovery and Development

The reactivity of the chloro and nitro groups makes this molecule a versatile scaffold for developing bioactive compounds.

- **Pharmaceutical Intermediate:** It is a crucial intermediate in the synthesis of anti-inflammatory and analgesic drugs.^{[1][2]} Its structure allows for various chemical modifications to create derivatives with enhanced potency and selectivity.^[2]
- **Antiparasitic Research:** **3-Chloro-5-nitrobenzoic acid** has been identified as a potent antiparasitic agent, showing effectiveness against filarial worms. Its mechanism is believed to involve metabolism in the liver to an active form that inhibits the parasite's ATP production.
- **Anticancer Drug Development:** Recent studies have explored metal complexes derived from this acid as potential antitumor agents.^[2] For example, copper and nickel complexes have been shown to induce apoptosis (programmed cell death) in lung (A549) and colon (Caco-2) cancer cell lines, suggesting a potential mechanism through proteasome inhibition.^[2]
- **Enzyme Inhibition:** The compound serves as a valuable tool in studying enzyme inhibition. Its structural features enable it to act as a competitive inhibitor for various enzymes involved in key metabolic pathways.^[2]
- **Antibacterial Agents:** While this specific isomer is used, related structures like 2-chloro-5-nitrobenzoic acid have been used to synthesize derivatives with significant antibacterial activity against drug-resistant strains like MRSA (methicillin-resistant *Staphylococcus aureus*).^[10]



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Caption: Logical workflow for drug discovery using the **3-Chloro-5-nitrobenzoic acid** scaffold.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-Chloro-5-nitrobenzoic acid** is associated with the following hazards:

- H302: Harmful if swallowed.[7]
- H319: Causes serious eye irritation.[7]

- H315: Causes skin irritation.[7]
- H335: May cause respiratory irritation.[7]

Standard laboratory safety precautions should be followed, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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